

Patent Landscape of 5-Benzothiazolecarbonitrile: A Review of Applications and Synthetic Protocols

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Compound of Interest

Compound Name: **5-Benzothiazolecarbonitrile**

Cat. No.: **B096095**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Benzothiazolecarbonitrile is a heterocyclic compound of interest in organic synthesis and medicinal chemistry. This document aims to provide a comprehensive overview of the patent literature concerning its applications, supported by detailed experimental protocols and quantitative data. However, a thorough search of patent databases reveals a notable scarcity of direct applications and biological data for **5-Benzothiazolecarbonitrile** itself. The existing literature primarily focuses on its role as a synthetic intermediate in the preparation of more complex derivatives. This report summarizes the available synthetic methods and characterization data for a closely related aldehyde derivative, as specific patent data on the applications of **5-Benzothiazolecarbonitrile** is not readily available in the public domain.

Introduction

Benzothiazole and its derivatives are recognized as important pharmacophores in drug discovery, exhibiting a wide range of biological activities. The benzothiazole scaffold is a key component in several approved drugs and clinical candidates. The introduction of a carbonitrile group at the 5-position of the benzothiazole ring system can significantly influence the molecule's electronic properties and its potential as a building block for various therapeutic agents. This report endeavors to consolidate the patented applications of **5-**

Benzothiazolecarbonitrile, providing researchers with a valuable resource for future investigations.

Despite a comprehensive search of patent literature, specific applications, detailed experimental protocols for biological assays, and associated quantitative data for **5-Benzothiazolecarbonitrile** remain elusive. The primary information available pertains to the synthesis of its derivatives.

Synthesis and Characterization

While patents detailing the direct applications of **5-Benzothiazolecarbonitrile** are not prevalent, related synthetic preparations have been documented. One such example is the synthesis of 5-Cyanobenzothiazole-2-carboxaldehyde.

Protocol: Synthesis of 5-Cyanobenzothiazole-2-carboxaldehyde

This protocol is based on a general procedure for the synthesis of benzothiazole-2-carboxaldehydes.

Materials:

- Starting benzothiazole precursor
- Oxidizing agent
- Solvent (e.g., Hexane, Ethyl Acetate)
- Silica gel for chromatography

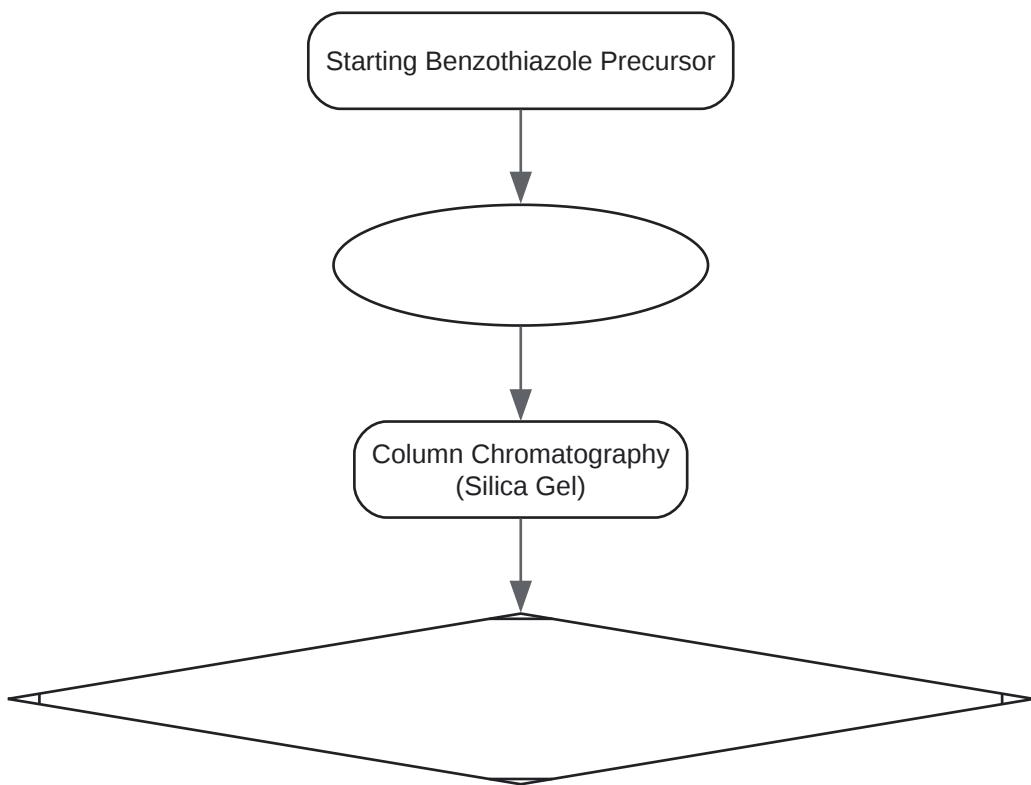
Procedure:

- The synthesis is carried out according to established general procedures for the oxidation of a suitable precursor.
- The reaction is allowed to proceed for 70 hours.
- Following the reaction, the product is purified by column chromatography on silica gel.

Product Characterization:

- Appearance: Yellow solid
- Yield: 71%
- R_f: 0.5 (Hexane:EtOAc = 1:1)
- ¹H NMR (500 MHz, CDCl₃): δ 10.18 (s, 1H), 8.57 (s, 1H), 8.14 (d, J = 8.3 Hz, 1H), 7.80 (d, J = 8.3 Hz, 1H)
- ¹³C NMR (125 MHz, CDCl₃): δ 184.1, 153.8, 140.2, 137.2, 128.9, 127.6, 124.9, 117.9, 112.4

This synthetic pathway is visualized in the following workflow diagram.



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Caption: Synthetic workflow for 5-Cyanobenzothiazole-2-carboxaldehyde.

Applications and Future Directions

The lack of direct patent literature on the applications of **5-Benzothiazolecarbonitrile** suggests that its primary role may be as a versatile intermediate for the synthesis of more complex, biologically active molecules. The cyano group can be readily transformed into other functional groups such as amines, amides, or carboxylic acids, providing a handle for further molecular elaboration.

Researchers and drug development professionals are encouraged to explore the derivatization of **5-Benzothiazolecarbonitrile** to generate novel compounds for various therapeutic targets. The core benzothiazole structure is a privileged scaffold in medicinal chemistry, and the 5-cyano substituent offers a unique opportunity for chemical modification and optimization of pharmacological properties. Future patent applications in this area would benefit from including detailed biological assays and quantitative data to clearly define the utility of any novel derivatives.

Conclusion

While the direct application of **5-Benzothiazolecarbonitrile** is not extensively documented in the patent literature, its potential as a key building block in the synthesis of novel therapeutic agents is significant. The synthetic protocol for a closely related aldehyde derivative provides a glimpse into the chemistry of this compound class. Further research into the derivatization of **5-Benzothiazolecarbonitrile** and the biological evaluation of the resulting compounds is warranted and represents a promising area for future drug discovery efforts and patent filings.

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